

An In-depth Technical Guide to Dipentyl Sulfide: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Diamyl sulfide*

CAS No.: *872-10-6*

Cat. No.: *B1670394*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dipentyl sulfide (also known as amyl sulfide or 6-thiaheptadecane) is a dialkyl sulfide that, while less ubiquitous than its aromatic counterpart diphenyl sulfide, holds significance as a representative aliphatic thioether. Its chemical behavior, characterized by the nucleophilicity and oxidizability of the sulfur atom, makes it a useful model compound for understanding the role of thioethers in various chemical and biological systems. This guide provides a comprehensive overview of the physical and chemical properties of dipentyl sulfide, detailed synthesis and reaction protocols, and a discussion of its relevance in the context of medicinal chemistry and drug development.

Core Physicochemical and Spectroscopic Profile

A thorough understanding of the fundamental properties of dipentyl sulfide is essential for its effective handling, characterization, and application in research.

Physical and Chemical Properties

Dipentyl sulfide is a colorless to pale yellow liquid with a characteristic unpleasant odor. As a symmetrical dialkyl sulfide, its physical properties are primarily dictated by the two pentyl chains flanking the sulfur atom.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₂₂ S	[1]
Molecular Weight	174.35 g/mol	[1]
CAS Number	872-10-6	[1]
Appearance	Colorless to pale yellow clear liquid	[2]
Density	0.841 g/mL	[3]
Boiling Point	227-229 °C	[2]
Melting Point	-51 °C	[3]
Refractive Index	1.456	[3]
Solubility	Insoluble in water; Soluble in alcohol and other organic solvents.	[2]
Vapor Pressure	0.108 mmHg @ 25 °C (estimated)	[2]
Flash Point	97.22 °C (207.00 °F)	[2]

Spectroscopic Data

Spectroscopic analysis is crucial for the unambiguous identification and characterization of dipentyl sulfide.

1.2.1. Mass Spectrometry (MS)

The electron ionization mass spectrum of dipentyl sulfide provides a clear fragmentation pattern characteristic of aliphatic sulfides. The molecular ion peak is readily observed, along with fragments resulting from the cleavage of the C-S and C-C bonds of the pentyl chains.

Key Mass-to-Charge Ratios (m/z): The NIST WebBook provides a mass spectrum for Pentane, 1,1'-thiobis-, which is dipentyl sulfide[1].

1.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

While a publicly available, verified NMR spectrum for dipentyl sulfide is not readily found in the search results, the expected chemical shifts can be predicted based on the structure and data for similar aliphatic sulfides.

- ¹H NMR: The proton NMR spectrum is expected to show signals corresponding to the different protons on the pentyl chains. The protons on the carbon adjacent to the sulfur atom (α-protons) would be the most deshielded.
- ¹³C NMR: The carbon NMR spectrum would similarly show distinct signals for the carbon atoms of the pentyl chains, with the carbon directly bonded to the sulfur (Cα) appearing at the lowest field.

1.2.3. Infrared (IR) Spectroscopy

The IR spectrum of an aliphatic sulfide is characterized by C-H stretching and bending vibrations. The C-S stretching vibration is typically weak and falls in the range of 600-800 cm⁻¹.

Synthesis and Reactivity

The synthesis of dipentyl sulfide and its subsequent chemical transformations are governed by the principles of nucleophilic substitution and the redox chemistry of the sulfur atom.

Synthesis of Dipentyl Sulfide

A common and efficient method for the synthesis of symmetrical dialkyl sulfides like dipentyl sulfide is an adaptation of the Williamson ether synthesis.[4][5][6] This involves the reaction of an alkyl halide with a sulfur nucleophile.

Experimental Protocol: Synthesis of Dipentyl Sulfide from 1-Bromopentane

This protocol describes the synthesis of dipentyl sulfide via the reaction of 1-bromopentane with sodium sulfide.^[7]

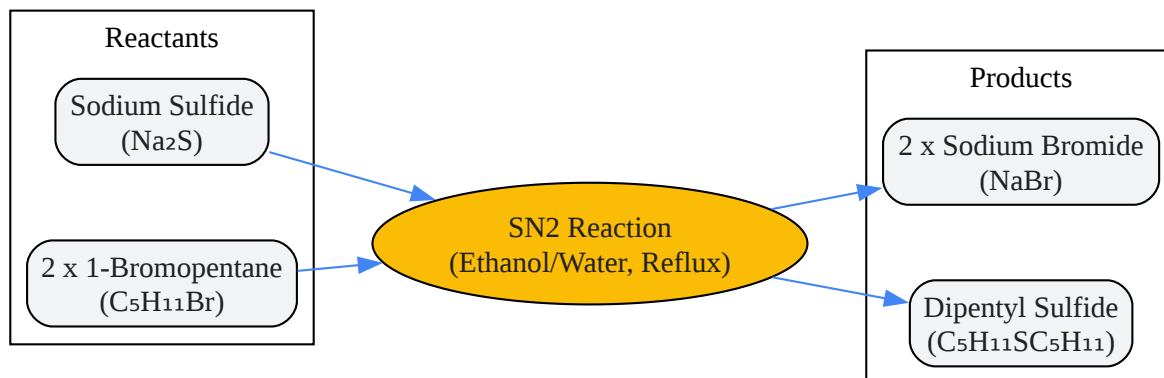
Materials:

- 1-Bromopentane
- Sodium sulfide nonahydrate ($\text{Na}_2\text{S} \cdot 9\text{H}_2\text{O}$)
- Ethanol (or other suitable solvent)
- Water
- Diethyl ether (for extraction)
- Anhydrous magnesium sulfate (for drying)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium sulfide nonahydrate in a minimal amount of water.
- Add ethanol to the flask.
- To this solution, add 1-bromopentane dropwise with stirring.
- Heat the reaction mixture to reflux and maintain for several hours until the reaction is complete (monitoring by TLC or GC is recommended).
- After cooling to room temperature, pour the reaction mixture into a separatory funnel containing water.
- Extract the aqueous layer with diethyl ether.
- Combine the organic extracts and wash with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure.

- The crude dipentyl sulfide can be purified by vacuum distillation.



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Caption: Synthesis of Dipentyl Sulfide via Williamson-type Reaction.

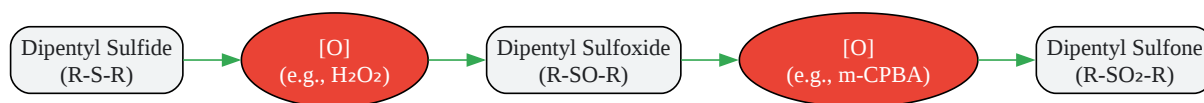
Chemical Reactivity

The reactivity of dipentyl sulfide is centered on the lone pairs of electrons on the sulfur atom, which impart nucleophilic character, and the ability of sulfur to exist in higher oxidation states.

2.2.1. Oxidation

Thioethers can be readily oxidized to sulfoxides and subsequently to sulfones.^{[7][8]} The extent of oxidation can often be controlled by the choice of oxidizing agent and reaction conditions.

- Oxidation to Dipentyl Sulfoxide:** Treatment of dipentyl sulfide with one equivalent of a mild oxidizing agent, such as hydrogen peroxide (H₂O₂) at room temperature, typically yields dipentyl sulfoxide.^[7]
- Oxidation to Dipentyl Sulfone:** A stronger oxidizing agent or an excess of the oxidant, such as a peroxy acid (e.g., m-CPBA), will further oxidize the sulfoxide to the corresponding dipentyl sulfone.^[7]



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Caption: Stepwise Oxidation of Dipentyl Sulfide.

2.2.2. Alkylation

The nucleophilic sulfur atom of dipentyl sulfide can react with alkyl halides in an S_N2 reaction to form a trialkylsulfonium salt.[9] These sulfonium salts are themselves useful alkylating agents.

2.2.3. Metal Coordination

The sulfur atom in dipentyl sulfide can act as a ligand, coordinating to various metal centers. This property is relevant in catalysis and materials science.

Applications in Drug Development and Medicinal Chemistry

While specific applications of dipentyl sulfide in drug development are not widely documented, the broader class of aliphatic sulfides represents an important structural motif in medicinal chemistry.[10] The inclusion of a thioether linkage can influence a molecule's physicochemical properties, such as lipophilicity, metabolic stability, and receptor binding interactions.

Potential Roles of the Aliphatic Sulfide Moiety:

- **Modulation of Lipophilicity:** The replacement of a methylene group with a sulfur atom can alter a compound's lipophilicity, which in turn affects its absorption, distribution, metabolism, and excretion (ADME) profile.
- **Metabolic Handle:** The thioether can be a site for metabolic oxidation to the corresponding sulfoxide and sulfone, providing a pathway for drug metabolism and clearance.[11] This metabolic transformation can also be exploited in the design of prodrugs.

- **Structural Scaffold:** The bent geometry of the C-S-C bond can serve as a key structural element in the design of molecules that fit into specific protein binding pockets.
- **Hydrogen Bonding:** While the sulfur atom itself is a weak hydrogen bond acceptor, its presence can influence the electronic properties of neighboring functional groups, thereby modulating their hydrogen bonding capabilities.

The study of simpler aliphatic sulfides like dipentyl sulfide provides valuable insights into the fundamental properties of the thioether functional group, which can then be applied to the design and synthesis of more complex drug candidates.

Safety and Handling

Detailed safety information for dipentyl sulfide is not as readily available as for more common chemicals. However, based on the safety data for related dialkyl sulfides, the following precautions should be taken:

- **Handling:** Use in a well-ventilated area, preferably in a fume hood. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.^[12]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place away from oxidizing agents.^[12]
- **Hazards:** Aliphatic sulfides can be combustible and may have an unpleasant odor. They can be irritating to the skin and eyes. Inhalation of vapors may cause respiratory irritation.

Always consult the specific Safety Data Sheet (SDS) for dipentyl sulfide before use.

Conclusion

Dipentyl sulfide serves as a valuable model compound for understanding the physical and chemical properties of aliphatic thioethers. Its synthesis is straightforward, and its reactivity, centered on the sulfur atom, is well-defined. While direct applications in drug development are not prominent, the insights gained from studying dipentyl sulfide and related compounds are crucial for medicinal chemists in the design of novel therapeutics incorporating the versatile

thioether scaffold. Further research into the biological activities of dipentyl sulfide and its derivatives could unveil new opportunities for its application.

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